

A Technical Guide to the Spectroscopic Characterization of Diethyl (ethoxyacetyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (ethoxyacetyl)phosphonate

CAS No.: 30492-56-9

Cat. No.: B1583891

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Abstract

This technical guide provides a comprehensive overview of the key spectroscopic characteristics of **Diethyl (ethoxyacetyl)phosphonate** (CAS 30492-56-9). Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data essential for the unambiguous identification and characterization of this organophosphorus compound. By integrating established spectroscopic principles with data from analogous structures, this guide offers a robust framework for analysis, ensuring scientific integrity and empowering researchers in their synthetic and analytical endeavors.

Introduction: The Significance of Diethyl (ethoxyacetyl)phosphonate

Diethyl (ethoxyacetyl)phosphonate is an organophosphorus compound belonging to the phosphonate class, characterized by a central phosphorus atom double-bonded to one oxygen,

single-bonded to two ethoxy groups, and single-bonded to an ethoxyacetyl moiety.^[1] Its structure suggests potential applications as a synthetic intermediate in organic chemistry, particularly in Horner-Wadsworth-Emmons reactions for the formation of α,β -unsaturated ketones. Understanding its spectroscopic signature is paramount for reaction monitoring, purity assessment, and structural confirmation.

This guide provides an in-depth analysis of its expected spectroscopic data, drawing upon fundamental principles and comparative data from structurally related compounds to offer a predictive and practical framework for laboratory professionals.

Molecular Structure and Physicochemical Properties

A foundational understanding of the molecule's structure and basic properties is crucial before delving into its spectroscopic data.

Table 1: Physicochemical Properties and Identifiers of **Diethyl (ethoxyacetyl)phosphonate**

Property	Value	Source
CAS Number	30492-56-9	[1]
Molecular Formula	C ₈ H ₁₇ O ₅ P	[1][2]
Molecular Weight	224.19 g/mol	[2]
IUPAC Name	1-diethoxyphosphoryl-2-ethoxyethanone	[2]
Boiling Point	262.3±42.0°C at 760 mmHg	[2]
Melting Point	-24°C	[2]
Density	1.115±0.06 g/cm ³	[2]
Refractive Index	n ₂₀ /D 1.431 (lit.)	[3]
SMILES	CCOCC(=O)P(=O)(OCC)OCC	[2]
InChI	InChI=1S/C8H17O5P/c1-4-11-7-8(9)14(10,12-5-2)13-6-3/h4-7H2,1-3H3	[2]

Below is a diagram illustrating the molecular structure and atom numbering scheme used for NMR assignments in this guide.

Caption: Molecular structure of **Diethyl (ethoxyacetyl)phosphonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **Diethyl (ethoxyacetyl)phosphonate**, ¹H, ¹³C, and ³¹P NMR are all highly informative.

¹H NMR Spectroscopy

The proton NMR spectrum will exhibit distinct signals for the three different ethyl groups and the methylene group adjacent to the carbonyl.

- Ethoxy groups on Phosphorus (C5/C6 and C7/C8): These two ethyl groups are chemically equivalent and will present as a triplet for the methyl protons (C6, C8) and a multiplet (quartet of doublets due to coupling with both the methyl protons and the phosphorus atom) for the methylene protons (C5, C7).
- Ethoxy group on the acetyl moiety (C3/C4): This ethyl group will show a standard triplet for the methyl protons (C4) and a quartet for the methylene protons (C3).
- Methylene group adjacent to Phosphorus (C1): This signal is expected to be a doublet due to coupling with the phosphorus atom.

Table 2: Predicted ^1H NMR Chemical Shifts and Couplings

Protons (Atom #)	Predicted δ (ppm)	Multiplicity	Coupling Constant (J) in Hz	Rationale
-CH ₃ (C6, C8)	~1.3	t	$^3J_{HH} \approx 7$	Standard ethoxy group methyl protons.
-CH ₂ - (C5, C7)	~4.1	dq	$^3J_{HH} \approx 7$, $^3J_{HP} \approx 8$	Methylene protons adjacent to phosphorus-bound oxygen, showing coupling to both neighboring protons and phosphorus.
-CH ₃ (C4)	~1.2	t	$^3J_{HH} \approx 7$	Standard ethoxy group methyl protons.
-CH ₂ - (C3)	~4.2	q	$^3J_{HH} \approx 7$	Methylene protons adjacent to an ether oxygen.
-CH ₂ - (C1)	~3.2	d	$^2J_{HP} \approx 22$	Methylene protons alpha to both a carbonyl and a phosphonate group, with strong coupling to phosphorus.

¹³C NMR Spectroscopy

The carbon NMR spectrum will show eight distinct signals, with characteristic coupling to the phosphorus atom for carbons C1, C5, and C7.

Table 3: Predicted ^{13}C NMR Chemical Shifts and Couplings

Carbon (Atom #)	Predicted δ (ppm)	Coupling to P (JCP) in Hz	Rationale
C=O (C2)	~195	~5	Carbonyl carbon alpha to a phosphonate.
-CH ₂ - (C1)	~45	~130	Methylene carbon alpha to phosphorus, exhibiting a large one-bond C-P coupling.
-O-CH ₂ - (C3)	~68	N/A	Standard ether methylene carbon.
-CH ₃ (C4)	~15	N/A	Standard ether methyl carbon.
P-O-CH ₂ - (C5, C7)	~64	~6	Methylene carbons of the phosphonate esters.
-CH ₃ (C6, C8)	~16	~6	Methyl carbons of the phosphonate esters.

^{31}P NMR Spectroscopy

The ^{31}P NMR spectrum is a simple and powerful diagnostic tool for phosphonates. It is expected to show a single signal.

- Expected Chemical Shift: For diethyl phosphonate derivatives, the ^{31}P chemical shift typically appears in the range of +10 to +30 ppm (relative to 85% H_3PO_4). For **Diethyl (ethoxyacetyl)phosphonate**, a signal around +15 ppm would be anticipated.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Diethyl (ethoxyacetyl)phosphonate** will be dominated by strong absorptions corresponding to the P=O, C=O, and C-O bonds.

Table 4: Characteristic IR Absorption Bands

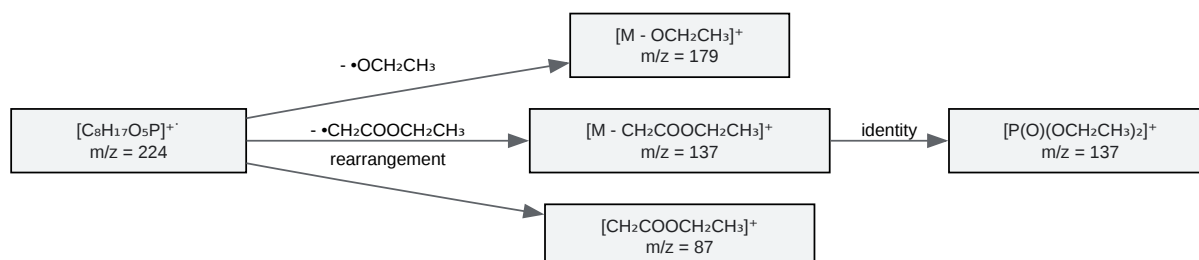
Functional Group	Wavenumber (cm ⁻¹)	Intensity	Rationale
C=O (Ketone)	~1725	Strong	The carbonyl stretch is a very strong and sharp absorption.
P=O (Phosphoryl)	~1250	Strong	A characteristic and intense absorption for phosphonates.
P-O-C	~1020-1050	Strong	Stretching vibrations of the P-O-C linkage.
C-O-C (Ether)	~1100	Strong	Stretching vibrations of the ether linkage.
C-H (sp ³)	~2850-3000	Medium-Strong	Aliphatic C-H stretching.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification.

- Molecular Ion (M⁺):** The nominal molecular weight is 224 g/mol . In an electron ionization (EI) experiment, the molecular ion peak at m/z = 224 might be weak or absent due to the lability of the molecule.
- High-Resolution MS (HRMS):** For the molecular formula C₈H₁₇O₅P, the expected exact mass [M+H]⁺ is 225.0886.[4]

- **Fragmentation Pattern:** The fragmentation will likely be driven by the cleavage of the ester and ether bonds. A proposed fragmentation pathway is illustrated below.



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Caption: Proposed ESI-MS fragmentation pathway.

Experimental Protocols

To acquire the data discussed, the following general protocols are recommended.

NMR Spectroscopy

- **Sample Preparation:** Dissolve ~10-20 mg of **Diethyl (ethoxyacetyl)phosphonate** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$).
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **1H NMR:** Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Use tetramethylsilane (TMS) as an internal standard (0 ppm).
- **^{13}C NMR:** Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be required compared to 1H NMR.
- **^{31}P NMR:** Acquire a proton-decoupled ^{31}P spectrum using 85% H_3PO_4 as an external standard (0 ppm).

IR Spectroscopy

- **Sample Preparation:** As the compound is a liquid at room temperature, a neat spectrum can be obtained by placing a thin film of the sample between two NaCl or KBr plates.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Scan the sample over the range of 4000-400 cm^{-1} .

Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** Utilize a mass spectrometer with an appropriate ionization source (e.g., Electrospray Ionization - ESI for soft ionization or Electron Ionization - EI).
- **Data Acquisition:** Acquire the mass spectrum over a suitable m/z range (e.g., 50-300). For HRMS, use a high-resolution instrument like a TOF or Orbitrap analyzer.

Conclusion

The spectroscopic characterization of **Diethyl (ethoxyacetyl)phosphonate** is straightforward using standard analytical techniques. The combination of ^1H , ^{13}C , and ^{31}P NMR, along with IR and MS, provides a detailed and unambiguous structural confirmation. This guide serves as a practical reference for scientists, outlining the expected spectral features and providing a foundation for the interpretation of experimental data. The provided protocols and predictive data are designed to enhance the efficiency and accuracy of research and development involving this versatile phosphonate reagent.

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Sources

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